

Spectroscopic Characterization of C.I. Vat Brown 1: A Technical Guide

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Compound of Interest

Compound Name: *Vat Brown 1*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic characterization of C.I. **Vat Brown 1** (CAS No. 2475-33-4), an anthraquinone-based vat dye. The following sections detail the available spectroscopic data, experimental protocols for obtaining this data, and logical workflows for the characterization process.

Introduction

C.I. **Vat Brown 1**, with the molecular formula $C_{42}H_{18}N_2O_6$ and a molecular weight of 646.60 g/mol, is a complex organic dye.^{[1][2]} Its characterization is crucial for quality control in the textile industry, for understanding its environmental fate, and for potential applications in other fields. Spectroscopic techniques are fundamental in elucidating its chemical structure and purity. This guide focuses on Fourier-Transform Infrared (FT-IR) Spectroscopy, Ultraviolet-Visible (UV-Vis) Spectroscopy, and Mass Spectrometry (MS), as these are the predominantly reported methods in the scientific literature. Notably, experimental Nuclear Magnetic Resonance (NMR) data for C.I. **Vat Brown 1** is not readily available in the reviewed literature.

Spectroscopic Data

The following tables summarize the available quantitative data for the spectroscopic analysis of C.I. **Vat Brown 1**.

Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum of C.I. **Vat Brown 1** reveals key functional groups present in its structure. The data presented is based on spectra obtained from solid samples.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3400	Strong, Broad	N-H stretching vibrations of the secondary amine groups.
~1670	Strong	C=O stretching vibrations of the quinone carbonyl groups.
~1580	Medium	C=C stretching vibrations of the aromatic rings.
~1250	Medium	C-N stretching vibrations.
Below 1000	Multiple	C-H bending vibrations and other fingerprint region absorptions.

Data interpreted from graphical representations in scientific literature.[\[3\]](#)[\[4\]](#)

Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis absorption spectrum of C.I. **Vat Brown 1** is characterized by a prominent absorption band in the visible region, which is responsible for its brown color. The position of the maximum absorption (λ_{max}) can be influenced by the solvent and the pH of the solution.

Wavelength (λ_{max})	Solvent/Conditions	Reference
~450-550 nm	Aqueous solution	[5] [6]

Note: The λ_{max} is presented as a range due to the broad nature of the absorption band and variations in experimental conditions reported in the literature.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of C.I. **Vat Brown 1**.

m/z Value	Interpretation	Reference
646	Molecular ion peak [M] ⁺	[7][8]

The mass spectrum of the parent dye primarily shows the molecular ion peak, confirming its molecular weight.[7][8]

Experimental Protocols

Detailed methodologies for the key spectroscopic experiments are provided below. These protocols are based on methods described for the analysis of C.I. **Vat Brown 1** and other similar dyes.

FT-IR Spectroscopy

Objective: To identify the functional groups present in C.I. **Vat Brown 1**.

Methodology:

- **Sample Preparation:** A small amount of the solid C.I. **Vat Brown 1** dye is finely ground. The ground sample is then intimately mixed with dry potassium bromide (KBr) powder in a mortar and pestle.
- **Pellet Formation:** The mixture is transferred to a pellet press, and pressure is applied to form a thin, transparent KBr pellet.
- **Data Acquisition:** The KBr pellet is placed in the sample holder of an FT-IR spectrometer. The spectrum is recorded in the mid-IR range (typically 4000-400 cm⁻¹). A background spectrum of a pure KBr pellet is also recorded and automatically subtracted from the sample spectrum.
- **Data Analysis:** The resulting spectrum is analyzed to identify the characteristic absorption bands corresponding to the functional groups of the dye molecule.

UV-Vis Spectroscopy

Objective: To determine the maximum absorption wavelength (λ_{max}) of C.I. **Vat Brown 1** in solution.

Methodology:

- **Solvent Selection:** A suitable solvent in which the dye is soluble is chosen (e.g., an aqueous solution).
- **Solution Preparation:** A dilute stock solution of C.I. **Vat Brown 1** is prepared by accurately weighing a small amount of the dye and dissolving it in a known volume of the chosen solvent.
- **Serial Dilutions:** A series of standard solutions of known concentrations are prepared from the stock solution.
- **Data Acquisition:** The UV-Vis spectrophotometer is calibrated using the pure solvent as a blank. The absorbance of each standard solution is then measured over the UV-Vis range (typically 200-800 nm).
- **Data Analysis:** The wavelength of maximum absorbance (λ_{max}) is determined from the resulting spectra.

Mass Spectrometry

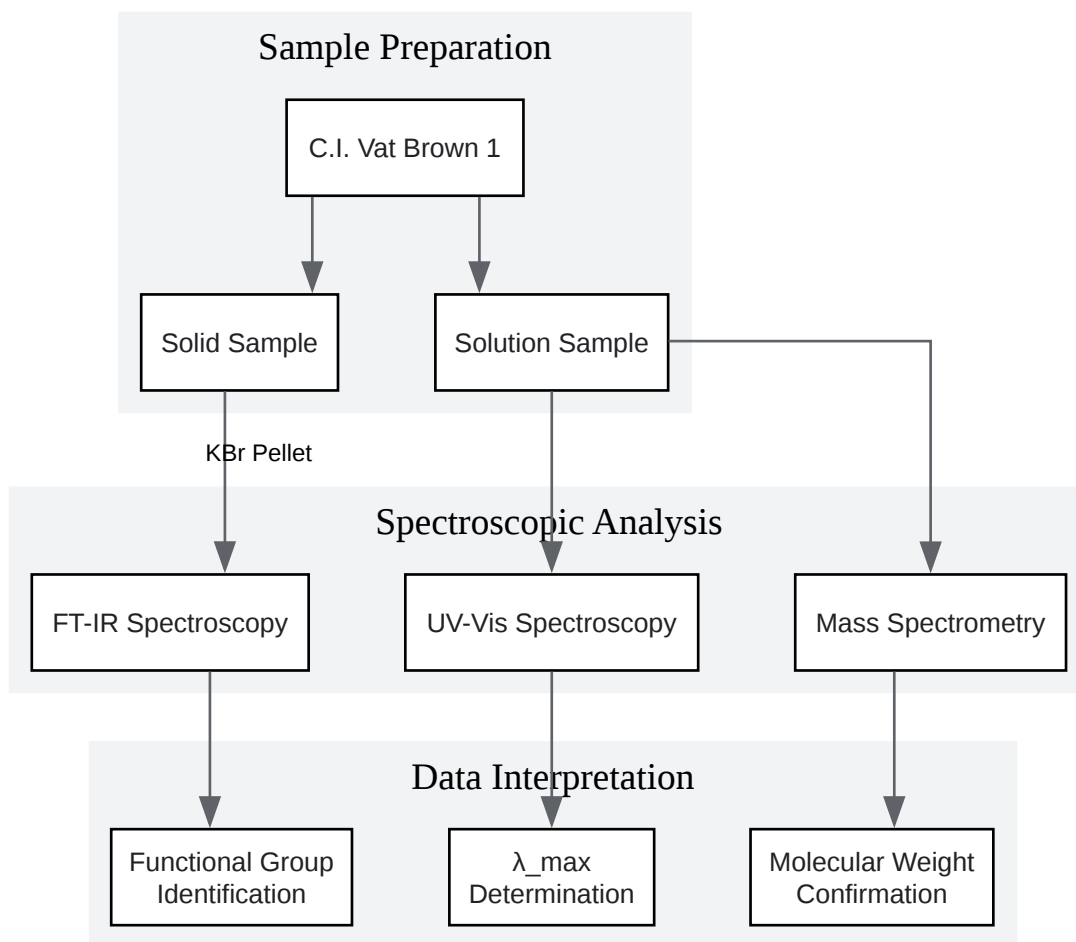
Objective: To confirm the molecular weight of C.I. **Vat Brown 1**.

Methodology:

- **Sample Preparation:** A dilute solution of C.I. **Vat Brown 1** is prepared in a suitable volatile solvent.
- **Ionization:** The sample solution is introduced into the mass spectrometer, where it is ionized using an appropriate technique (e.g., Electrospray Ionization - ESI).
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by the mass analyzer.
- **Detection:** The abundance of each ion is measured by the detector.
- **Data Analysis:** The mass spectrum is analyzed to identify the molecular ion peak, which corresponds to the molecular weight of the dye.

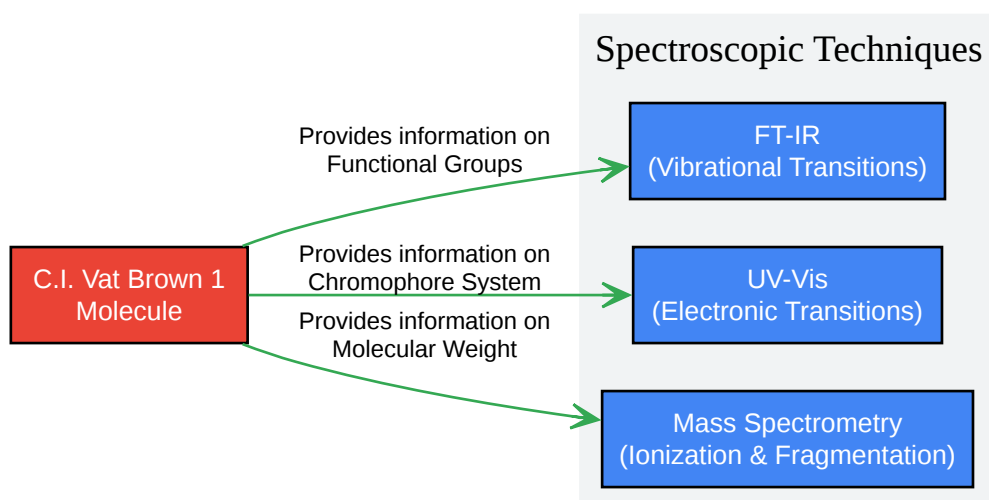
Visualizations

The following diagrams illustrate the logical workflow for the spectroscopic characterization of C.I. Vat Brown 1.



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Caption: Experimental workflow for the spectroscopic characterization of C.I. **Vat Brown 1**.



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Caption: Logical relationship between C.I. **Vat Brown 1** and the information obtained from different spectroscopic techniques.

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- To cite this document: BenchChem. [Spectroscopic Characterization of C.I. Vat Brown 1: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15555084#spectroscopic-characterization-of-c-i-vat-brown-1]

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